

# synthesis and characterization of thionicotinic acid metal complexes.

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## Compound of Interest

Compound Name: *Thionicotinic acid*

CAS No.: *51087-03-7*

Cat. No.: *B1583440*

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Application Note: Strategic Synthesis and Structural Validation of **Thionicotinic Acid**-Based Metallopharmaceuticals

## Executive Summary & Chemical Context

**Thionicotinic acid** (TNA) derivatives represent a critical class of "soft" ligands in bioinorganic chemistry. Unlike their parent compound, nicotinic acid (Vitamin B3), which coordinates primarily through "hard" Oxygen or Nitrogen donors, TNA introduces a Sulfur donor. This modification drastically alters the Pearson Acid-Base (HSAB) compatibility, enhancing affinity for soft metal ions (e.g., Pt(II), Pd(II), Ag(I), Cu(I)) often used in chemotherapeutics and antimicrobial agents.

Critical Distinction: In this guide, "**Thionicotinic Acid**" refers primarily to 2-mercaptanicotinic acid (2-MNA) and pyridine-3-carbothioic acid, as these are the most relevant tautomeric forms for drug development.

Key Application Areas:

- Metallopharmaceuticals: Platinum-based anti-cancer analogs with reduced nephrotoxicity.

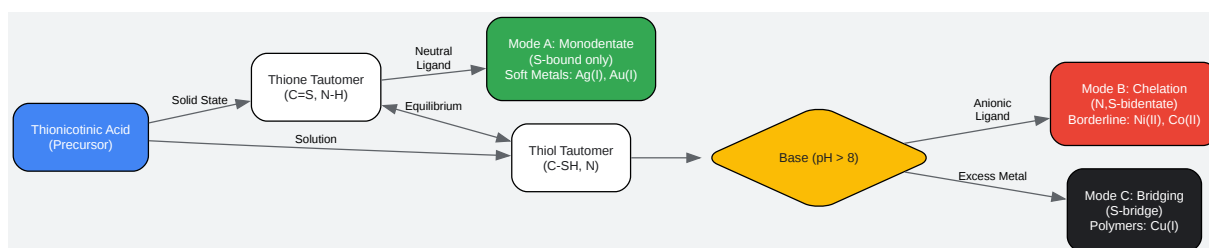
- Antimicrobial Agents: Silver and Copper complexes exhibiting enhanced lipophilicity and membrane permeability.
- Enzyme Inhibition: Zinc-finger protein interaction via S-donor displacement.

## Ligand Chemistry & Coordination Logic

Before synthesis, one must understand the tautomeric equilibrium which dictates the coordination mode. The ligand exists in a thione-thiol equilibrium, significantly influenced by solvent polarity and pH.

- Thione Form (Neutral pH): Favors N-coordination or S-monodentate binding.
- Thiolate Form (Basic pH): Generated by deprotonation; acts as a strong anionic chelator (S,N-bidentate or O,S-bidentate).

### Diagram 1: Tautomerism and Coordination Modes



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Caption: Logical flow of ligand activation. pH control determines whether the ligand acts as a neutral monodentate donor or an anionic chelator.

## Experimental Protocols

### Protocol A: Direct Reflux Synthesis (Standard)

Best for: Thermodynamically stable complexes (Cu, Ni, Co, Zn).

Reagents:

- Ligand: 2-Mercaptonicotinic Acid (2 mmol)

- Metal Salt:

or

(1 mmol)

- Solvent: Ethanol/Water (1:1 v/v)
- Base: 0.1 M NaOH or Triethylamine (TEA)

Step-by-Step Workflow:

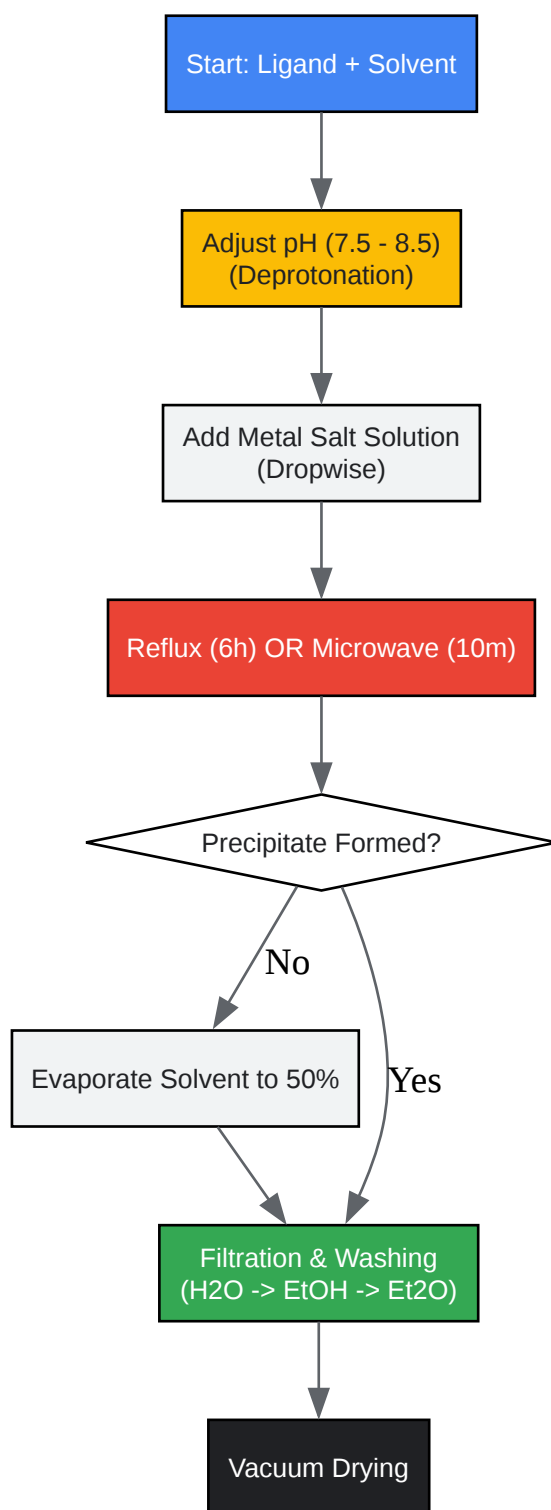
- Ligand Activation: Dissolve 2 mmol of ligand in 20 mL absolute ethanol. Add TEA dropwise until pH reaches ~8.0. Why? This ensures the thiol proton is removed, facilitating chelation.
- Metal Addition: Dissolve 1 mmol of metal salt in 10 mL distilled water. Add this solution dropwise to the ligand solution under vigorous stirring.
- Reflux: Heat the mixture to 70-80°C for 4–6 hours. A color change (precipitate formation) usually occurs within the first hour.
- Isolation: Cool to room temperature. Filter the precipitate.<sup>[1][2]</sup>
- Purification: Wash with hot water (removes unreacted metal salts) followed by cold ethanol (removes unreacted ligand).
- Drying: Vacuum dry over  
or silica gel for 24 hours.

## Protocol B: Microwave-Assisted Synthesis (Green Method)

Best for: Kinetic products, high yield, and difficult-to-crystallize complexes (Pt, Pd).

- Slurry Prep: Mix Ligand (2 mmol) and Metal Salt (1 mmol) in a minimal amount of Ethylene Glycol (3–5 mL) in a microwave-safe vessel.
- Irradiation: Irradiate at 300W, 100°C for 5–10 minutes (pulse mode: 1 min on, 30 sec off).
- Precipitation: Pour the hot reaction mixture into 50 mL ice-cold water.
- Collection: Centrifuge at 5000 rpm for 10 mins to collect the fine precipitate.

## Diagram 2: Synthesis & Isolation Workflow



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Caption: Decision tree for the synthesis and isolation of metal complexes.

## Characterization & Structural Validation

Trustworthiness in coordination chemistry relies on proving the bond formation between the Metal (M) and the Ligand (L).

### A. Infrared Spectroscopy (FT-IR)

The diagnostic bands are the Thioamide bands (I, II, III, IV).

Functional Group	Free Ligand ( )	Metal Complex ( )	Interpretation
	3200–3400	Disappears/Broadens	Deprotonation of nitrogen (if N-coordinated).
(Acid)	1680–1720	1600–1640	Asymmetric stretching of carboxylate ( ).
	1100–1200	Shift to lower	Reduced bond order indicates S-coordination.
	750–800	Shift to lower	Indicates Thiolate (C-S-M) bonding.
	N/A	350–450	Definitive proof of Metal-Sulfur bond.
	N/A	450–550	Definitive proof of Metal-Nitrogen bond.

### B. NMR Spectroscopy ( & )

- Proton NMR: Look for the disappearance of the -SH (thiol) proton signal (usually broad singlet at 13–14 ppm) or the -NH signal, confirming deprotonation and coordination.
- Ring Protons: Downfield shifts (

0.1–0.5 ppm) of protons adjacent to the donor atoms (C2, C4 positions) indicate electron withdrawal by the metal ion.

## C. Electronic Spectra (UV-Vis)

- Ligand Field Transitions:
  - Octahedral (Ni, Co): Low intensity d-d bands in the visible region (500–700 nm).
  - Square Planar (Pd, Pt, Cu): Intense Charge Transfer (LMCT) bands often obscure weak d-d transitions.
  - Shift: A "Red Shift" in the intraligand transition suggests conjugation extension upon complexation.

## Biological Relevance (For Drug Development)

Researchers utilizing TNA complexes are often targeting specific biological endpoints.

- Lipophilicity (Partition Coefficient):
  - Free TNA is polar/hydrophilic.
  - Complexation Effect: Chelation reduces the polarity of the metal ion by delocalizing the positive charge over the ligand ring (Overtone's Concept).[3] This increases lipophilicity ( ), facilitating passive diffusion through the lipid bilayer of bacterial or cancer cell walls.[3]
- DNA Binding:
  - Planar complexes (Cu, Pt) of **thionicotinic acid** can intercalate between DNA base pairs.
  - Validation: Perform viscosity measurements or Ethidium Bromide displacement assays. A decrease in fluorescence indicates effective intercalation.

## References

- Synthesis and Characterization of Pyridine Transition Metal Complexes. Source: JSciMed Central. Context: foundational protocols for pyridine-based ligand synthesis and IR interpretation. URL:[[Link](#)]
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- Synthesis and Characterization of Some Nicotinic Acid Complexes. Source: ResearchGate (IJRASET). Context: Provides comparative spectral data (IR/UV) for nicotinic acid complexes which serves as a control baseline for thio-analogs. URL:[[Link](#)]
- Metal Complexes of 3-Thiophene Carboxamides Containing a Pyridine Ring. Source: NIH (PMC). Context: Detailed structural analysis of pyridine-ring containing ligands and S-donor behaviors. URL:[[Link](#)]

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## Sources

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- 3. [mdpi.com](http://mdpi.com) [[mdpi.com](http://mdpi.com)]
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